

Hazard Classification of Diethyl Phthalate

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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Category	Statement Code	Description
Hazard Statements	H302	Harmful if swallowed
	H312	Harmful in contact with skin
	H314	Causes severe skin burns and eye damage
	H318	Causes serious eye damage
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
	P280	Wear protective gloves/protective clothing/eye protection/face protection.
	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
	P302+P352	IF ON SKIN: Wash with soap and water.
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing.
	P310	Immediately call a POISON CENTER or doctor/physician.

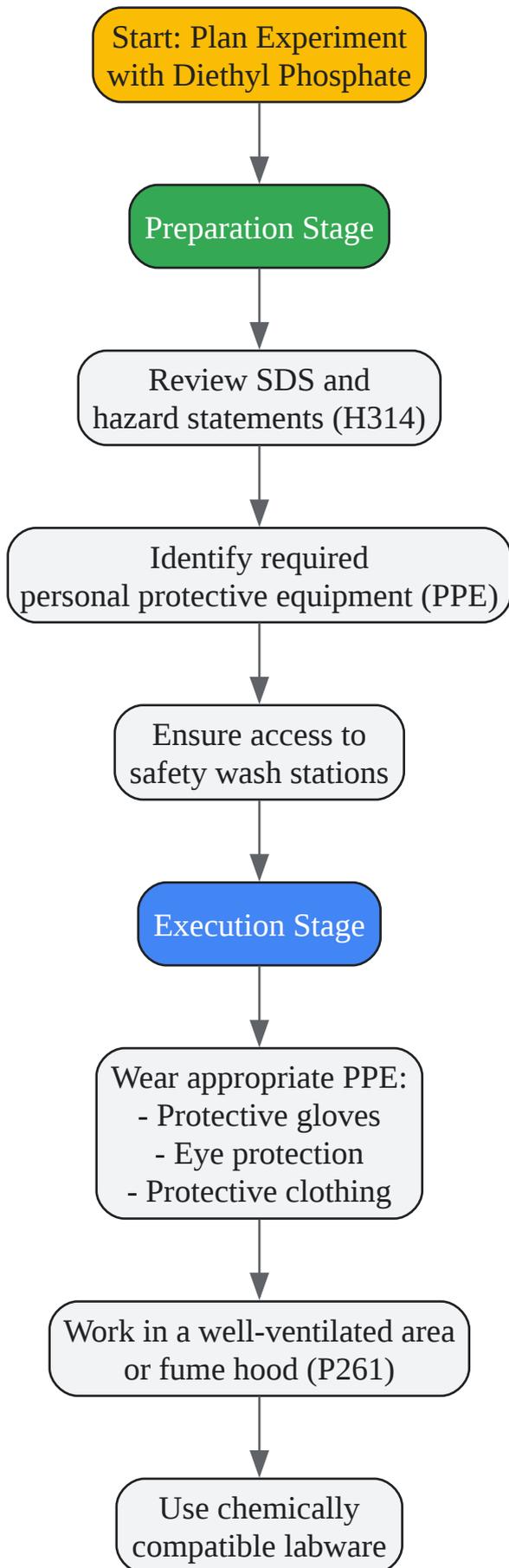
Chemical Identity and Regulatory Context

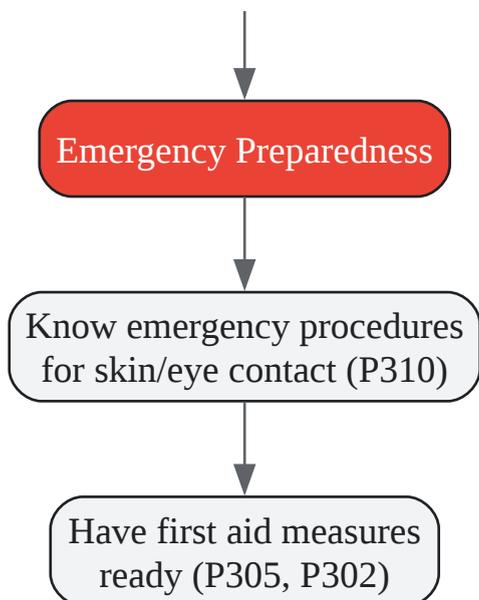
It is important to distinguish **diethyl phosphate** from other similarly named compounds in the search results, such as **diethyl phthalate** [1] and various **phosphate ester flame retardants** [2] [3]. These are different chemical families with distinct properties and hazards.

- **Regulatory Information:** For transport, **diethyl phosphate** is classified as a **CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S.** (UN3265) [4].
- **Toxicological Note:** **Diethyl phosphate** is a metabolite and environmental degradation product of the insecticide Chlorpyrifos. Chronic exposure has been linked to thyroid-related hormone disorders in research studies [4].

Experimental Safety Workflow

The following diagram outlines the key safety considerations for handling **diethyl phosphate** in a laboratory setting, based on the hazard statements provided.





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The most critical focus for researchers is the **H314 "Causes severe skin burns and eye damage"** hazard. Your experimental protocols must enforce the use of appropriate personal protective equipment (PPE) and ensure immediate access to safety showers and eye wash stations [4].

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References

1. REFERENCES - Toxicological Profile for Diethyl Phthalate [ncbi.nlm.nih.gov]
2. Toxicological Profile for Phosphate Ester Flame Retardants [ncbi.nlm.nih.gov]
3. Toxicological Profile for Phosphate Ester Flame Retardants [ncbi.nlm.nih.gov]
4. Diethyl phosphate - general description and application [georganics.sk]

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